# High-Resolution LC-MS/MS Profiling of Dehydro Isradipine Lactone: Impurity Identification & Quantitation

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Dehydro Isradipine Lactone* |
| *CAS No.:* | *1076199-91-1* |
| *Cat. No.:* | *B601727* |

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## Part 1: Executive Summary & Scientific Rationale

### The Stability Challenge

Isradipine is a dihydropyridine (DHP) calcium channel blocker characterized by high photosensitivity. Under photolytic stress (UV-VIS exposure), the DHP ring undergoes oxidative aromatization to form Dehydro Isradipine (the pyridine analog). Further degradation, particularly under acidic or intense photolytic conditions, leads to the formation of **Dehydro Isradipine Lactone**.

From a CMC (Chemistry, Manufacturing, and Controls) perspective, distinguishing these species is critical because they share similar chromatographic properties but possess distinct toxicological profiles. The transformation involves a subtle mass shift and structural rearrangement that standard UV detection (HPLC-DAD) may misidentify due to spectral overlap.

### Chemical Identity & Target Analytes

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The transition from the parent drug to the lactone impurity involves oxidative dehydrogenation followed by intramolecular cyclization (often involving the ester side chains).

| Compound | Structure Type | Molecular Formula | Monoisotopic Mass (Da) | Precursor Ion $[M+H]^+$ |
|---|---|---|---|---|
| Isradipine | Dihydropyridine | $C_{19}H_{21}N_3O_5$ | 371.1481 | 372.15 |
| Dehydro Isradipine | Pyridine (Aromatized) | $C_{19}H_{19}N_3O_5$ | 369.1325 | 370.14 |
| Dehydro Isradipine Lactone | Cyclic Lactone | $C_{18}H_{15}N_3O_5$ | 353.1012 | 354.11 |

Note: The mass difference between Dehydro Isradipine and the Lactone (16 Da) and the formula change (loss of $CH_4$ equivalent, typically via loss of a methyl group and cyclization) creates a specific diagnostic window for MS detection.

# Part 2: Experimental Protocol

## Reagents & Materials[1]

- Reference Standards: Isradipine (USP), **Dehydro Isradipine Lactone** (Certified Impurity Standard).
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), and Water.
- Additives: Ammonium Formate (10 mM), Formic Acid (FA).
- Sample Matrix: Forced degradation samples (Photolytic: 1.2 million lux hours).

## Sample Preparation (Forced Degradation)

To validate the method's specificity, we must generate the impurity in situ.

- Stock Solution: Dissolve Isradipine (1 mg/mL) in MeOH.
- Photolytic Stress: Transfer 1 mL to a quartz cuvette. Expose to UV light (254 nm) for 4 hours.

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- Dilution: Dilute 1:10 with Mobile Phase A/B (50:50) prior to injection to prevent detector saturation.
- Control: Store one aliquot wrapped in aluminum foil (Dark Control).

## LC-MS/MS Conditions

This method utilizes a C18 column with a superficially porous particle (SPP) architecture for high-resolution separation of the structurally similar pyridine and lactone forms.

Chromatography (UPLC):

- Column: Cortecs C18 or equivalent (2.1 x 100 mm, 1.6 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 4.5).
- Mobile Phase B: Acetonitrile.[1]
- Flow Rate: 0.4 mL/min.
- Temp: 40°C.

Gradient Table:

| Time (min) | %A | %B | Curve |
|---|---|---|---|
| 0.0 | 90 | 10 | Initial |
| 1.0 | 90 | 10 | 6 |
| 8.0 | 10 | 90 | 6 |
| 10.0 | 10 | 90 | 1 |
| 10.1 | 90 | 10 | 1 |

| 12.0 | 90 | 10 | Re-equilibration |

Mass Spectrometry (ESI+ Source):

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- Ionization: Electrospray Positive (ESI+).[2][3]
- Capillary Voltage: 3.0 kV.
- Desolvation Temp: 450°C.
- Cone Voltage: 30 V (Optimized for DHP stability).
- Collision Energy (CE): Ramped 15–35 eV for MS/MS fragmentation.

# Part 3: Mechanism & Data Analysis[1][5]

## Degradation Pathway Visualization

The following diagram illustrates the oxidative pathway leading to the formation of the lactone impurity. The critical step is the transition from the aromatized "Dehydro" form to the "Lactone" via side-chain interaction.

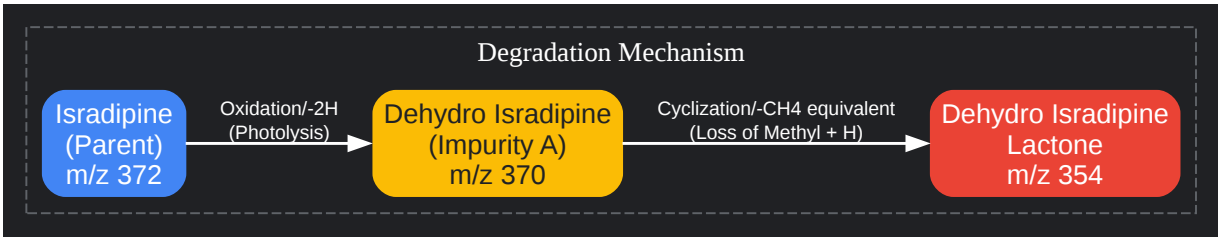


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Figure 1: Oxidative degradation pathway of Isradipine under photolytic stress.

## Fragmentation Logic (MS/MS)

Differentiation relies on observing specific neutral losses in the MS/MS spectra.

- Isradipine (m/z 372):
  - Dominant fragment: m/z 312 (Loss of isopropyl ester side chain, -60 Da).
  - Secondary fragment: m/z 238 (Cleavage of the dihydropyridine ring).

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- **Dehydro Isradipine Lactone** (m/z 354):
  - The lactone ring confers rigidity.
  - Primary Fragment (m/z 326): Loss of CO (-28 Da), characteristic of cyclic lactones/cyclic ketones.
  - Secondary Fragment (m/z 308): Subsequent loss of $H_2O$ (-18 Da) or further ring opening.
  - Differentiation: The parent Isradipine does not typically show a strong loss of CO (-28) as a primary fragment; it prefers ester cleavage.

## Method Validation Workflow

Use this logic flow to validate the detection of the impurity in a new sample batch.

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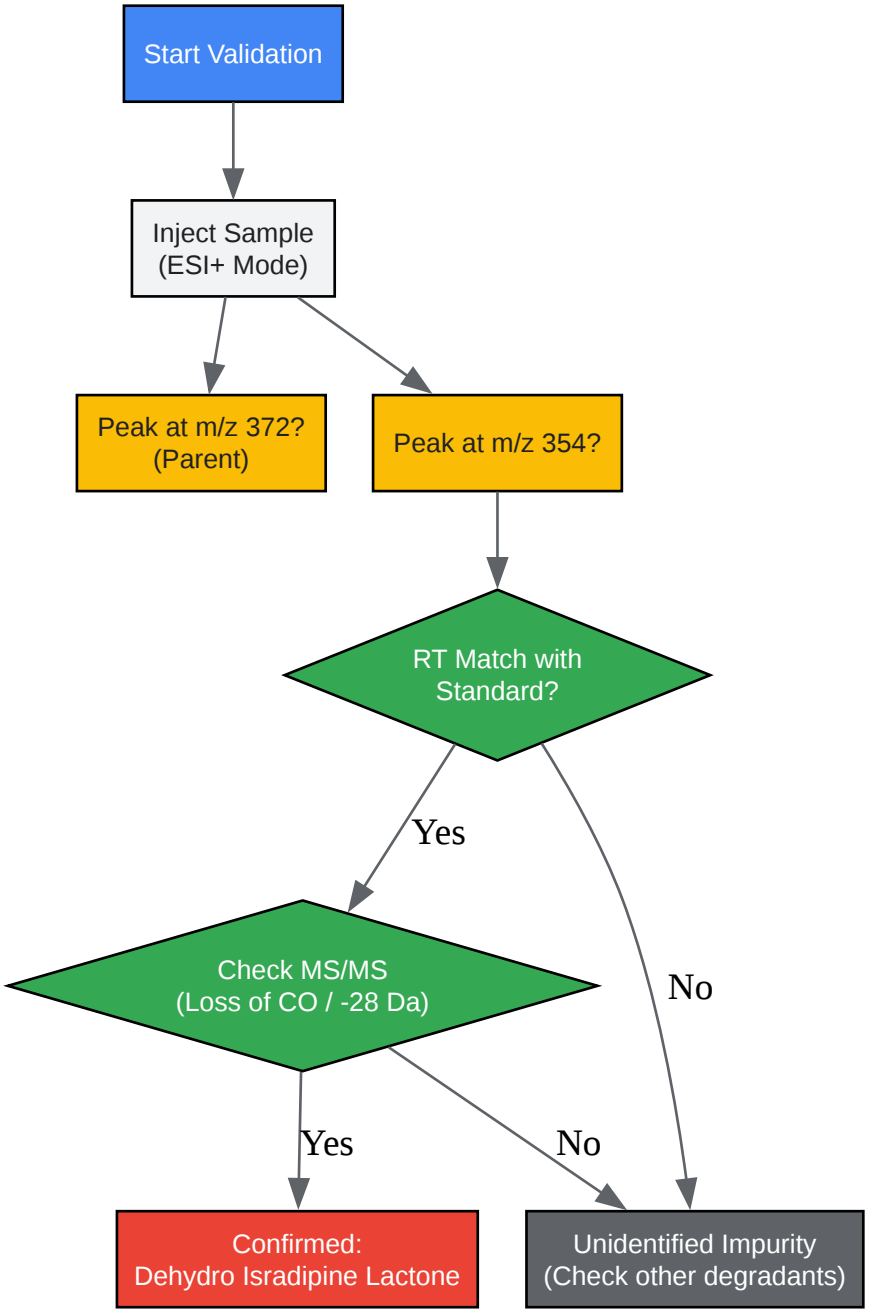


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Figure 2: Decision tree for the identification of the lactone impurity.

# Part 4: Troubleshooting & Optimization

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| Issue | Probable Cause | Corrective Action |
|---|---|---|
| Co-elution of Dehydro & Lactone | Insufficient gradient slope. | Decrease gradient slope from 10-90% B to 30-70% B over 10 mins. |
| Low Sensitivity for Lactone | Poor ionization due to pH. | Ensure mobile phase pH is 4.5–5.0 (Ammonium Formate). Acidic pH (<3) may suppress ionization of the pyridine nitrogen. |
| In-Source Fragmentation | Cone voltage too high. | Isradipine is fragile. Lower cone voltage to 15-20V if parent ion signal is weak. |
| Carryover | Hydrophobic adsorption. | Use a needle wash of 90:10 ACN:Water with 0.1% Formic Acid. |

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